

# Proper Disposal Procedures: Ecamsule Ditriethanolamine

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## Compound of Interest

Compound Name: *Ecamsule ditriethanolamine*

CAS No.: *92841-53-7*

Cat. No.: *B585131*

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## Executive Summary

**Ecamsule Ditriethanolamine** (Terephthalylidene Dicamphor Sulfonic Acid, Triethanolamine salt) is a water-soluble, broad-spectrum UVA filter.[1] While it exhibits low acute toxicity, it is an Active Pharmaceutical Ingredient (API) and a sulfonated aromatic compound.

Core Directive: Do NOT dispose of this substance down the drain. Despite its water solubility, it is classified as chemical waste to prevent environmental accumulation of UV filters in aquatic systems.

Immediate Action Required:

- Solids: Collect in dedicated solid waste drums for incineration.
- Liquids: Segregate into aqueous or organic waste streams based on solvent content.
- Spills: Absorb and containerize; do not flush.

## Chemical Profile & Hazard Assessment

Understanding the chemical state is critical for regulatory classification. Ecamsule is often handled in two forms: the free acid (TDSA) or the neutralized salt (**Ecamsule Ditriethanolamine**).

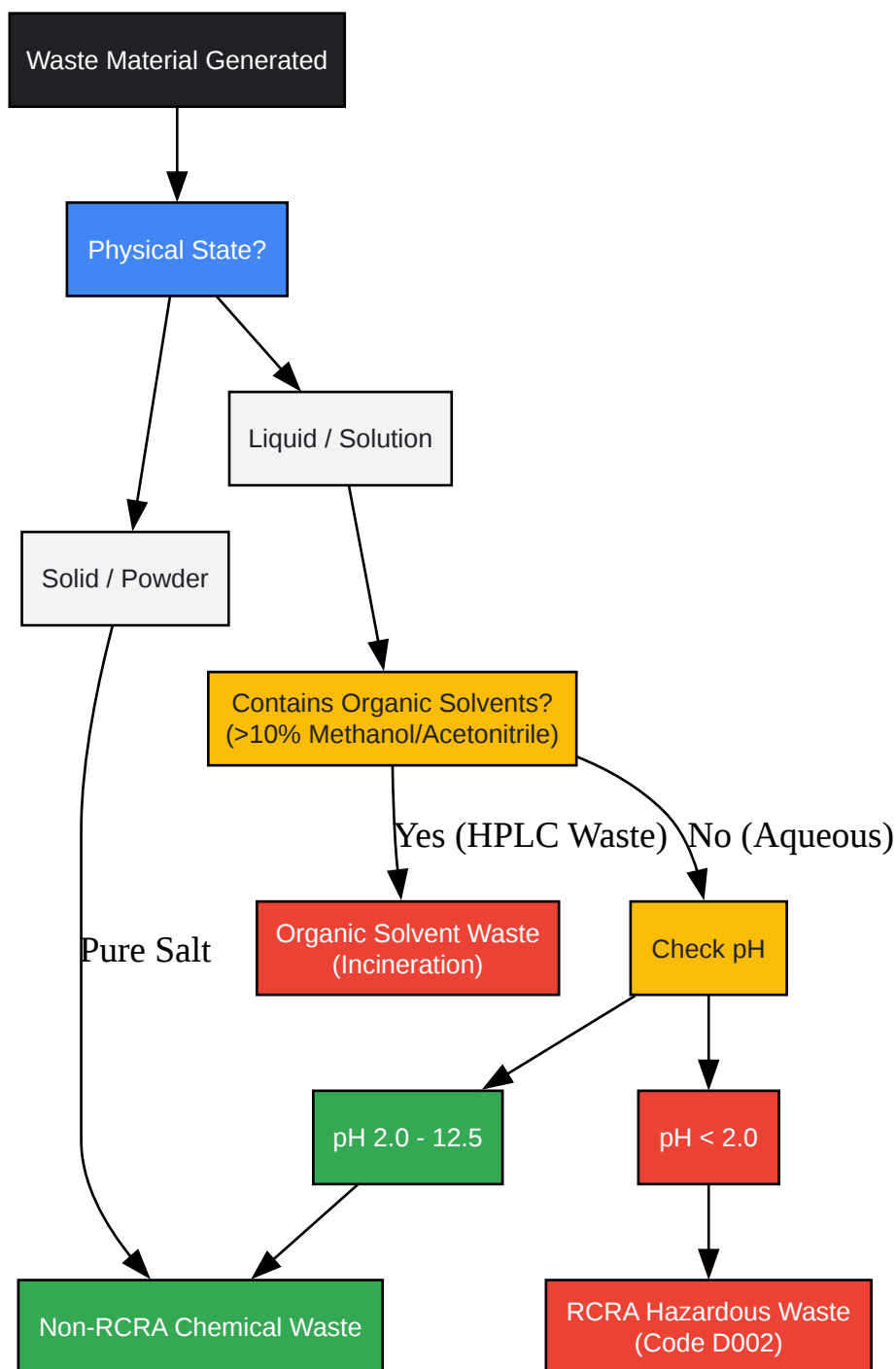
Property	Free Acid (TDSA)	Ecamsule Ditriethanolamine (Salt)
CAS Number	92761-26-7	90457-82-2
Physical State	Yellowish Powder / Solution	Aqueous Solution / Viscous Liquid
pH (1% aq)	~1.0 (Corrosive)	~7.0 - 8.0 (Neutral)
Solubility	Soluble in water	Highly soluble in water
RCRA Hazard	D002 (Corrosive)	Non-Hazardous (unless mixed)
Aquatic Toxicity	LC50 > 100 mg/L (Fish)	Low, but persistent

## Expert Insight: The pH Factor

The Free Acid form is a strong sulfonic acid. If you are neutralizing the free acid in-house to create the ditriethanolamine salt, the unreacted starting material is RCRA D002 (Corrosive).<sup>[1]</sup> Once neutralized, the salt is generally non-hazardous by RCRA standards but remains a regulated industrial waste due to its status as a chemical contaminant.

## Waste Classification Workflow

Use the following logic to determine the correct waste stream for your specific sample.



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Figure 1: Decision matrix for classifying Ecamsule waste streams.[1] Note that "Non-RCRA" does not imply drain disposal; it indicates the labeling requirement.

## Disposal Protocols

## Protocol A: Solid Waste (Powder/Crystals)

Applicability: Expired raw material, spill cleanup debris, contaminated PPE.

- Containment: Place material in a high-density polyethylene (HDPE) wide-mouth jar or a double-lined poly bag.
- Labeling: Label as "Non-RCRA Regulated Chemical Waste - Solid."
  - Constituents: **Ecamsule Ditriethanolamine** (100%).<sup>[1]</sup>
- Disposal Path: High-temperature incineration.<sup>[1]</sup>
  - Why: Incineration ensures complete destruction of the aromatic ring structure, preventing environmental persistence.

## Protocol B: Aqueous Liquid Waste

Applicability: Stock solutions, leftover formulations, aqueous buffers.<sup>[2]</sup>

- Segregation: Do not mix with halogenated solvents (e.g., Chloroform, DCM) to keep disposal costs low.
- pH Adjustment (Optional but Recommended):
  - If the waste is the Free Acid (pH < 2), slowly neutralize with 1N Sodium Hydroxide (NaOH) or Sodium Bicarbonate to pH 5–9.
  - Caution: Exothermic reaction.<sup>[1]</sup> Perform in a fume hood.
- Containment: Store in HDPE carboys (e.g., Nalgene).
- Labeling:
  - If Neutralized: "Non-RCRA Chemical Waste - Aqueous."<sup>[1]</sup>
  - If Acidic (pH < 2): "Hazardous Waste - Corrosive (D002)."<sup>[1][3]</sup>

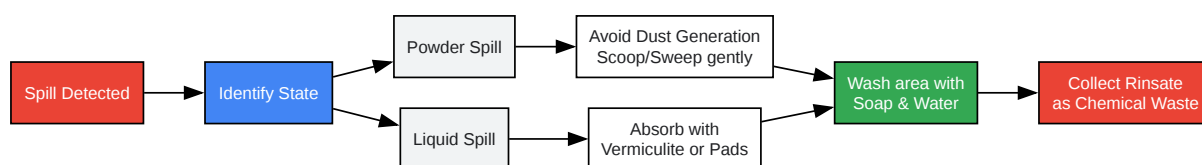
## Protocol C: HPLC Effluent (Mixed Solvents)

Applicability: Analytical waste containing Methanol, Acetonitrile, or THF.[2]

- Classification: This is Ignitable Waste (D001) due to the organic solvent content.
- Containment: Collect in safety cans or solvent waste carboys with vented caps.
- Labeling: "Hazardous Waste - Flammable." List all solvents and the estimated concentration of Ecamsule (<1%).

## Spill Response Procedures

Pre-requisites: Nitrile gloves, safety goggles, lab coat. For large powder spills, use a P95 dust mask.



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Figure 2: Operational workflow for managing accidental releases in the laboratory.

Critical Note on Cleaning: Ecamsule is highly UV-absorbent.[1] If a spill is not thoroughly cleaned, the residue will turn bright yellow/brown upon exposure to sunlight or UV lamps over time. Use a surfactant (soap) solution for the final wipe-down to ensure full removal from bench surfaces.[1]

## References

- United States Environmental Protection Agency (EPA). (2023).[1] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. RCRA Orientation Manual.[1] [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). (2023).[1] PubChem Compound Summary for CID 146382, Ecamsule. PubChem.[1][4] [\[Link\]](#)

- European Chemicals Agency (ECHA). (2023).[1] Terephthalylidene dicamphor sulfonic acid - Registration Dossier.[1] ECHA.[1][5][6] [[Link](#)](Note: Generalized landing page for verification).[1]

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- To cite this document: BenchChem. [Proper Disposal Procedures: Ecamsule Ditrethanolamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b585131/docs#proper-disposal-procedures-ecamsule-ditrethanolamine>]

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